

A Comprehensive Technical Guide to the Physical Properties of Pyridine Borane Complex

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Compound of Interest

Compound Name: *Pyridine borane*

Cat. No.: *B106804*

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Introduction

Pyridine borane complex (C_5H_5BN), also known as borane-pyridine complex, is a versatile and widely utilized reagent in organic synthesis. Its stability, selectivity, and ease of handling make it a valuable tool for a variety of chemical transformations, particularly as a mild reducing agent.^[1] This technical guide provides an in-depth overview of the core physical properties of **pyridine borane** complex, supplemented with experimental protocols and key safety information, to support its effective and safe use in research and development.

Core Physical and Chemical Properties

The physical characteristics of **pyridine borane** complex are well-documented, providing a solid foundation for its application in various experimental setups. A summary of these properties is presented below.

Property	Value	References
Molecular Formula	C ₅ H ₈ BN	
Molecular Weight	92.93 g/mol	[2]
Appearance	Colorless to light yellow or clear yellow-green liquid	[2][3][4][5]
Melting Point	9-11 °C	[1][2][3][4][6]
Boiling Point	102 °C at 0.4 torr (0.37505 mmHg)	[2][4][6]
Density	0.92 - 0.929 g/mL at 20-25 °C	[2][6]
Refractive Index (n _{20/D})	1.53 - 1.532	[2][3][6]
Flash Point	21 °C (70 °F)	[3][4][7]
Vapor Pressure	0.09 mmHg	[8]

Solubility Profile

Pyridine borane complex exhibits a broad solubility profile, making it compatible with a range of common organic solvents.

Solvent	Solubility	References
Methanol	Very Soluble	[6]
Tetrahydrofuran (THF)	Very Soluble	[6]
Toluene	Very Soluble	[6]
Dichloromethane	Very Soluble	[6][9]
Water	Soluble, reacts slowly	[4][6][10][11]
Diethyl Ether	Soluble	[6]
Hexane	Insoluble	[6]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **pyridine borane** complex.

Spectrum	Key Features	References
¹ H NMR	Spectra available for review.	[12]
¹³ C NMR	δ (ppm): 147.1, 139.1, 125.3 (in CDCl ₃)	[13]
¹¹ B NMR	δ (ppm): -12.57 (quartet, J = 97.6 Hz in CDCl ₃)	[13]
IR Spectroscopy	Spectra available for review.	[14]
Raman Spectroscopy	Detailed analysis of vibrational modes has been conducted.	[15]

Experimental Protocols

Synthesis of Pyridine Borane Complex

A common laboratory-scale synthesis of **pyridine borane** complex involves the reaction of sodium borohydride with pyridine in the presence of a weak acid source, such as water.[\[16\]](#)

Materials:

- Sodium borohydride (NaBH₄)
- Pyridine
- Ethyl acetate
- Water
- Round-bottom flask
- Magnetic stir bar

- Syringe
- Separatory funnel
- Sodium sulfate

Procedure:

- Charge a 200 mL round-bottom flask with sodium borohydride (7.566 g, 0.2 mole) and a magnetic stir bar.[\[16\]](#)
- Add 100 mL of ethyl acetate to the flask.[\[16\]](#)
- With vigorous stirring, add pyridine (8.05 mL, 0.1 mole) to the mixture using a syringe.[\[16\]](#)
- Slowly add 15 mL of water in three separate intervals.[\[16\]](#)
- Allow the reaction to stir for 20 hours at room temperature.[\[16\]](#)
- After completion, transfer the reaction mixture to a 500 mL separatory funnel using an additional 100 mL of ethyl acetate and 50 mL of water.[\[16\]](#)
- Wash the organic layer with a cold 3M sodium hydroxide solution (2 x 10 mL), followed by a 3M HCl solution (2 x 10 mL).[\[16\]](#)
- Dry the separated organic layer with sodium sulfate, filter, and concentrate under reduced pressure to yield the product.[\[16\]](#)

Determination of Melting Point

The melting point of **pyridine borane** complex can be determined using a standard melting point apparatus.

Materials:

- **Pyridine borane** complex sample
- Capillary tubes

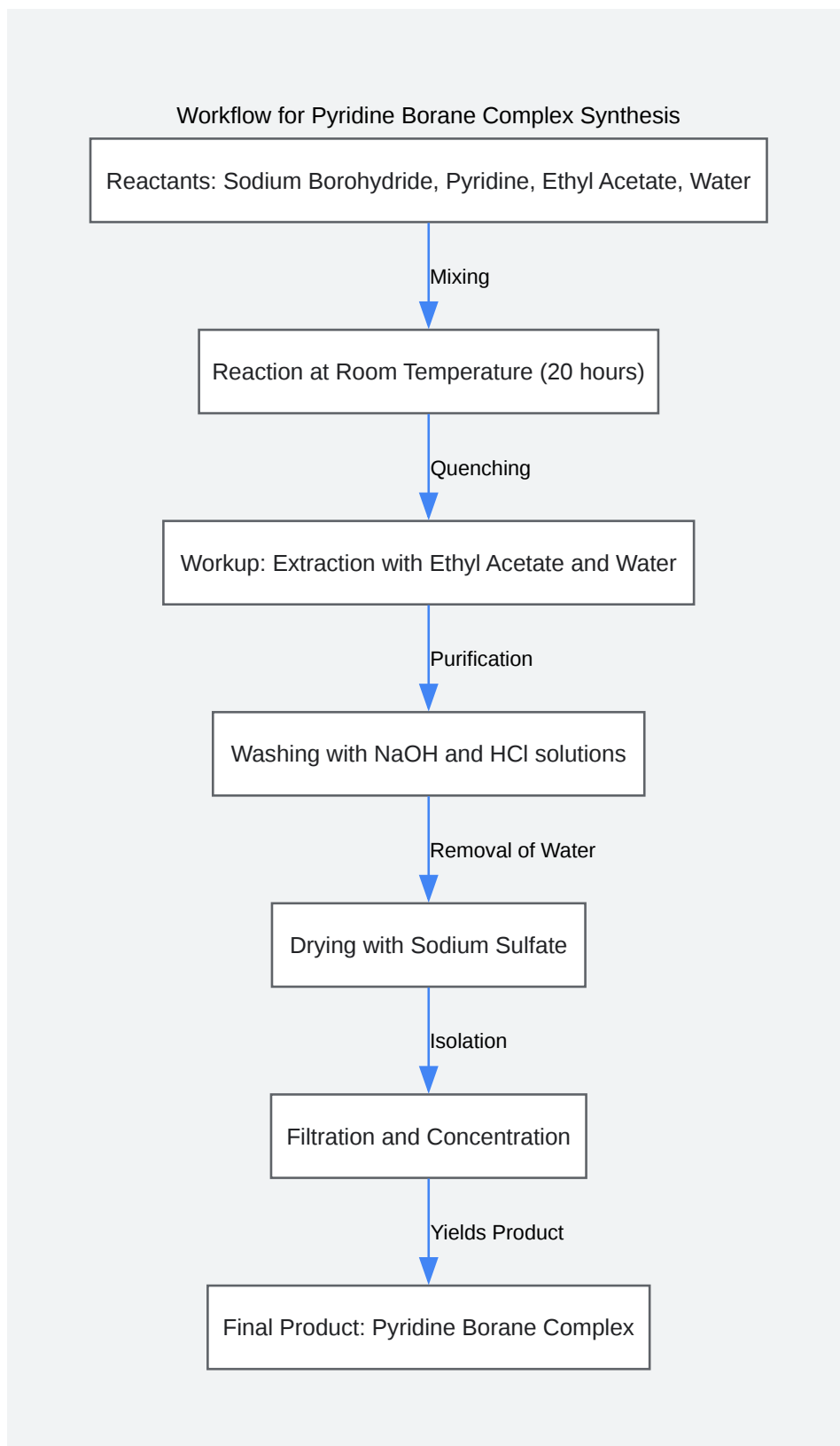
- Melting point apparatus

Procedure:

- Ensure the melting point apparatus is calibrated.
- Load a small amount of the **pyridine borane** complex into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Heat the sample at a controlled rate.
- Record the temperature at which the sample begins to melt and the temperature at which it is completely molten. The literature value is 9-11 °C.^[1]

Visualizing Reaction Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **pyridine borane** complex, as described in the experimental protocol.



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